

physicochemical properties of 4-Chloro-3,5-difluoro-2-methylpyridine

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Compound of Interest

Compound Name: 4-Chloro-3,5-difluoro-2-methylpyridine

CAS No.: 139161-94-7

Cat. No.: B3237540

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An In-Depth Technical Guide to the Physicochemical Properties and Reactivity of **4-Chloro-3,5-difluoro-2-methylpyridine**

Executive Summary

In the landscape of modern pharmaceutical synthesis, polyhalogenated pyridines serve as indispensable building blocks for complex active pharmaceutical ingredients (APIs). **4-Chloro-3,5-difluoro-2-methylpyridine** (CAS: 139161-94-7) is a highly specialized, electron-deficient heterocyclic intermediate^[1]. It is prominently utilized in the synthesis of advanced antimicrobial agents, specifically quinolizinone-type compounds and fluoroquinolone derivatives^[2].

This whitepaper provides a comprehensive physicochemical profile, mechanistic reactivity analysis, and validated experimental protocols for handling and functionalizing this molecule. The guide is designed for synthetic chemists and drug development professionals who require a rigorous understanding of the compound's thermodynamic and kinetic behavior.

Physicochemical Profiling

The unique reactivity of **4-Chloro-3,5-difluoro-2-methylpyridine** is dictated by the precise spatial arrangement of its substituents. The pyridine nitrogen provides a baseline electron-withdrawing effect, which is heavily amplified by the fluorine atoms at the C3 and C5 positions.

Electronic and Steric Effects

- **Inductive (-I) Pull:** The highly electronegative fluorine atoms exert a strong inductive pull, drastically lowering the energy of the Lowest Unoccupied Molecular Orbital (LUMO). This makes the ring highly electrophilic.
- **Orthogonal Leaving Group:** The chlorine atom at the C4 position acts as an optimal leaving group. Because it is flanked by two fluorine atoms, the C4 carbon is highly activated for Nucleophilic Aromatic Substitution (S_NAr).
- **Kinetic Acidity:** The C6 proton is uniquely acidic due to the combined electron-withdrawing effects of the adjacent ring nitrogen and the C5 fluorine atom, making it a prime target for Directed Ortho Metalation (DoM).

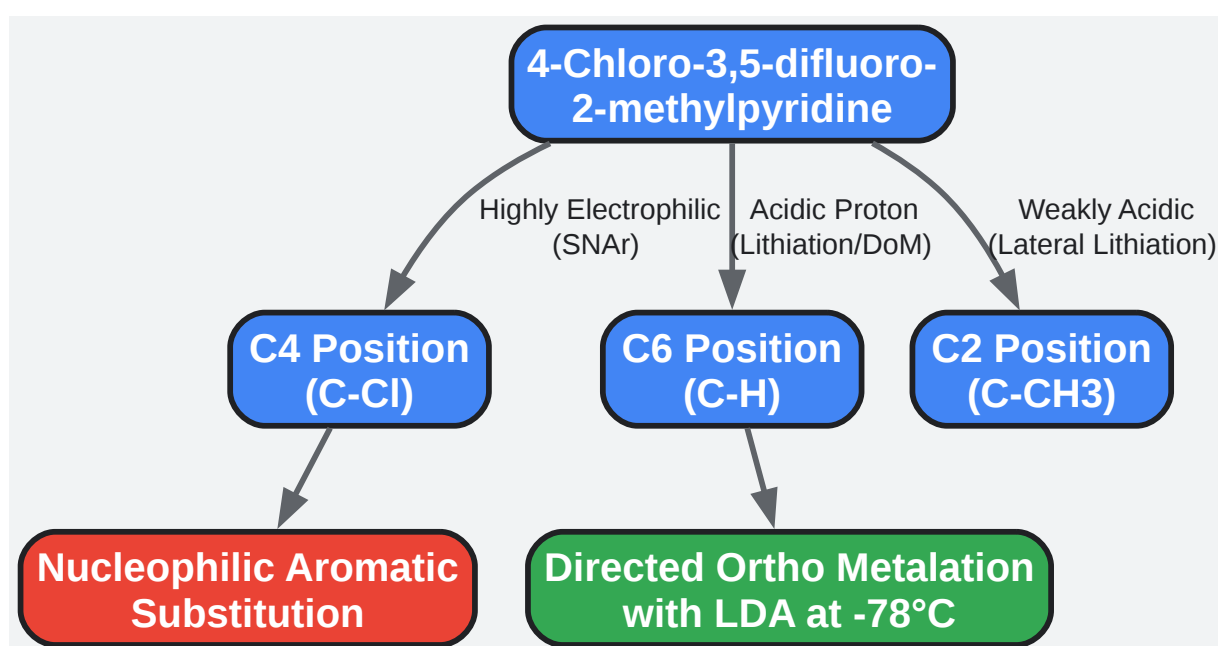
Fundamental Properties

The following table summarizes the core physicochemical metrics of the compound^[1].

Property	Value / Description
Chemical Name	4-Chloro-3,5-difluoro-2-methylpyridine
CAS Registry Number	139161-94-7
Molecular Formula	C ₆ H ₄ ClF ₂ N
Molecular Weight	163.55 g/mol
SMILES	<chem>Cc1ncc(F)c(Cl)c1F</chem>
Appearance	Colorless to pale yellow liquid/solid (temperature dependent)
Boiling Point (Est.)	160°C – 180°C (Predicted based on halogenation)
Density (Est.)	~1.35 g/cm ³
Storage Conditions	Inert atmosphere, room temperature to 2-8°C

Mechanistic Pathways & Reactivity Mapping

Understanding the regioselectivity of **4-Chloro-3,5-difluoro-2-methylpyridine** is critical for designing synthetic routes. The molecule presents three primary sites for functionalization, each governed by distinct thermodynamic and kinetic rules.



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Fig 1: Site-specific reactivity map of the functionalized pyridine ring.

C6-Lithiation (Directed Ortho Metalation)

When treated with a strong, non-nucleophilic base like Lithium Diisopropylamide (LDA), the compound selectively deprotonates at the C6 position rather than undergoing lateral lithiation at the C2-methyl group[2]. Causality: The C6 proton is kinetically more accessible and thermodynamically more acidic due to its proximity to the electronegative nitrogen and C5-fluorine. Cryogenic temperatures (-78°C) are strictly required to prevent the highly reactive lithiated intermediate from undergoing auto-condensation or benzyne-type elimination.

SNAr at C4

Nucleophiles (such as amines or alkoxides) will selectively attack the C4 position. Causality: The transition state (Meisenheimer complex) formed during attack at C4 is deeply stabilized by the electron-withdrawing fluorine atoms at C3 and C5, which delocalize the resulting negative charge.

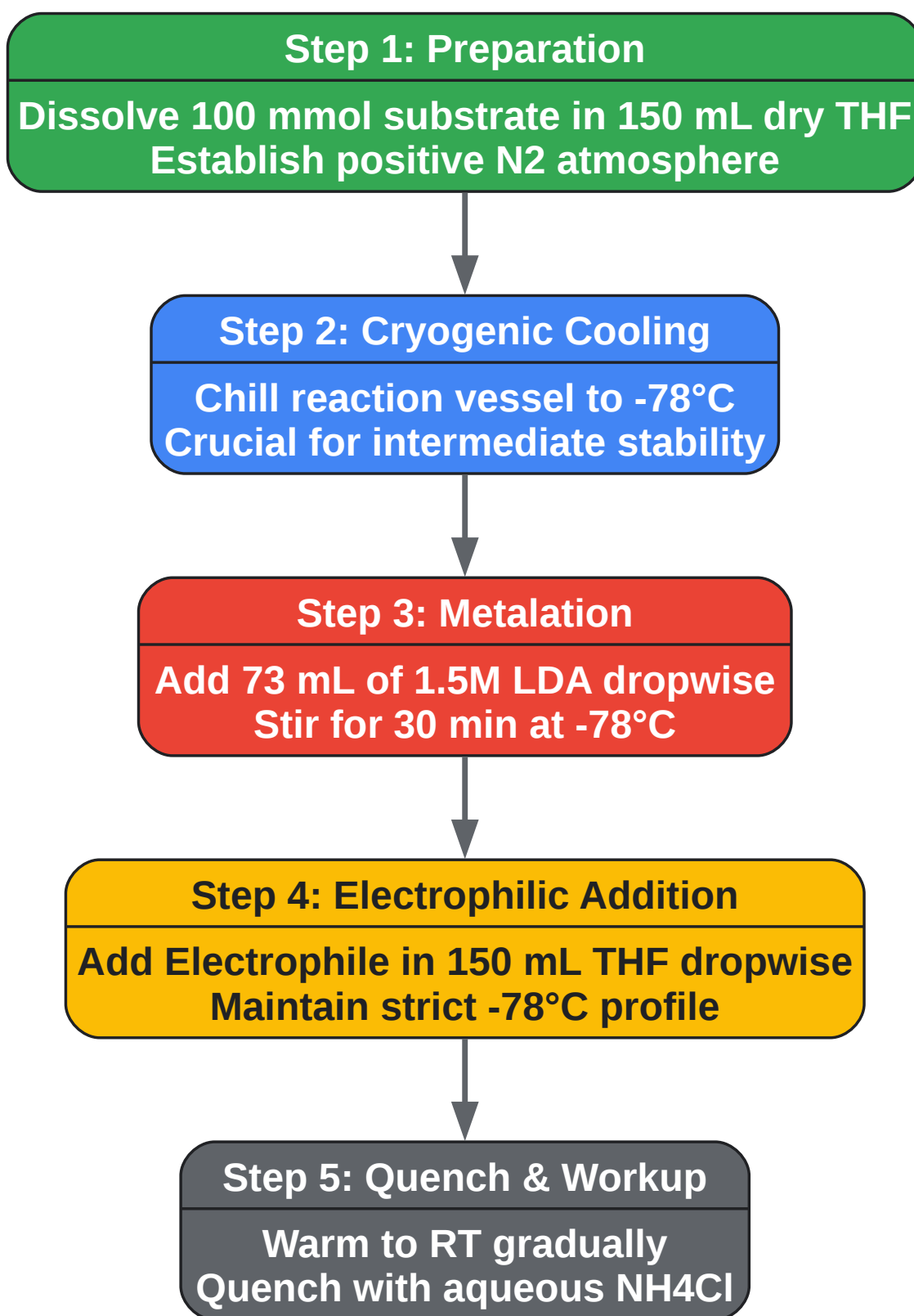
Validated Experimental Protocol: Cryogenic C6-Lithiation

The following methodology details the synthesis of a C6-alkylated derivative via lithiation, a critical step utilized in the preparation of quinolizinone-type antimicrobial agents[2].

Reagents and Equipment

- Substrate: **4-Chloro-3,5-difluoro-2-methylpyridine** (16.5 g, 100 mmol)
- Base: Lithium diisopropylamide (LDA), 1.5 M in THF (73 mL, ~110 mmol)
- Electrophile: THP-protected 1-iodo-2-propanol (27.0 g, 100 mmol)
- Solvent: Anhydrous Tetrahydrofuran (THF), 300 mL total
- Environment: Positive Nitrogen (N₂) or Argon atmosphere

Step-by-Step Methodology



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Fig 2: Cryogenic lithiation workflow for C6-functionalization.

- **System Preparation:** Flame-dry a 1000 mL round-bottom flask. Introduce a positive nitrogen atmosphere. Add 150 mL of anhydrous THF and 16.5 g (100 mmol) of **4-chloro-3,5-difluoro-2-methylpyridine**[\[2\]](#).
- **Cryogenic Cooling:** Submerge the flask in a dry ice/acetone bath to achieve an internal temperature of -78°C. Note: Failure to reach this temperature will result in nucleophilic attack by LDA on the C4-chlorine position.
- **Deprotonation:** Slowly add 73 mL of 1.5 M LDA dropwise via a syringe pump over 20 minutes. Stir the deep-colored solution for exactly 30 minutes at -78°C to ensure complete formation of the C6-lithio species[\[2\]](#).
- **Electrophilic Trapping:** Prepare a solution of 27.0 g (100 mmol) of the THP-protected 1-iodo-2-propanol in 150 mL of anhydrous THF. Add this solution dropwise to the lithiated mixture, maintaining the internal temperature at -78°C[\[2\]](#).
- **Quench and Isolation:** Allow the reaction to stir for an additional 2 hours at -78°C, then slowly remove the cooling bath. Once the mixture reaches 0°C, quench the reaction by carefully adding 100 mL of saturated aqueous ammonium chloride (NH₄Cl). Extract the aqueous layer with ethyl acetate, dry the combined organic layers over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure.

Analytical Characterization Considerations

To verify the integrity of the synthesized or purchased **4-Chloro-3,5-difluoro-2-methylpyridine**, the following analytical techniques are standard:

- **¹⁹F NMR Spectroscopy:** The two fluorine atoms at C3 and C5 will present as distinct doublets or multiplets due to coupling with each other and the adjacent C6 proton. This is the most diagnostic tool for verifying ring substitution.
- **¹H NMR Spectroscopy:** The spectrum should show a sharp singlet integrating to 3H for the C2-methyl group (around δ 2.5 ppm) and a distinct aromatic proton signal for C6 (around δ 8.0 - 8.5 ppm, appearing as a doublet or triplet depending on F-coupling).
- **GC-MS:** The molecular ion peak [M]⁺ will appear at m/z 163, with an M+2 peak at m/z 165 exhibiting an approximate 3:1 intensity ratio, definitively confirming the presence of the single

chlorine isotope.

References

- Chu, D. T. W., et al. "Quinolizinone type compounds". World Intellectual Property Organization (WIPO) Patent WO1996039407A1, published Dec 12, 1996.

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Sources

- [1. molcore.com \[molcore.com\]](https://molcore.com)
- [2. WO1996039407A1 - Quinolizinone type compounds - Google Patents \[patents.google.com\]](https://patents.google.com/patent/WO1996039407A1)
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